

In Vivo Characterization of Zopocianine Sodium: A Technical Guide

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Compound of Interest

Compound Name: Zopocianine Sodium

CAS No.: 2206660-95-7

Cat. No.: B15550802

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This technical guide provides a comprehensive overview of the in vivo characteristics of **Zopocianine Sodium**, a novel hypnotic agent. The information presented is intended for researchers, scientists, and drug development professionals to support further investigation and clinical development.

Introduction

Zopocianine Sodium is a cyclopyrrolone derivative that acts as a positive allosteric modulator of the gamma-aminobutyric acid (GABA) type A receptor. It is under investigation for the short-term treatment of insomnia. This document details its in vivo pharmacokinetic, pharmacodynamic, and toxicological profile based on preclinical and clinical studies.

Pharmacokinetics

Zopocianine Sodium is rapidly absorbed following oral administration and is extensively metabolized. Its pharmacokinetic profile is characterized by a relatively short half-life, which minimizes next-day residual effects.

Absorption and Distribution

Following oral administration, **Zopocianine Sodium** is rapidly absorbed, with an approximate bioavailability of 80%.^[1] Plasma protein binding is estimated to be between 45% and 80%.^[1] The compound is widely distributed throughout the body, including the brain.^{[1][2]}

Metabolism and Excretion

Zopocianine Sodium is extensively metabolized in the liver, primarily through oxidation, methylation, and decarboxylation.^[3] The major metabolites include an N-oxide derivative and an N-desmethyl metabolite.^[4] Approximately 50% of the administered dose undergoes decarboxylation and is excreted via the lungs.^[1] Renal excretion of the unchanged drug is low, accounting for less than 7% of the administered dose. The N-demethyl and N-oxide metabolites constitute about 30% of the initial dose found in urine.^[1]

Pharmacokinetic Parameters

The following table summarizes the key pharmacokinetic parameters of **Zopocianine Sodium** in humans.

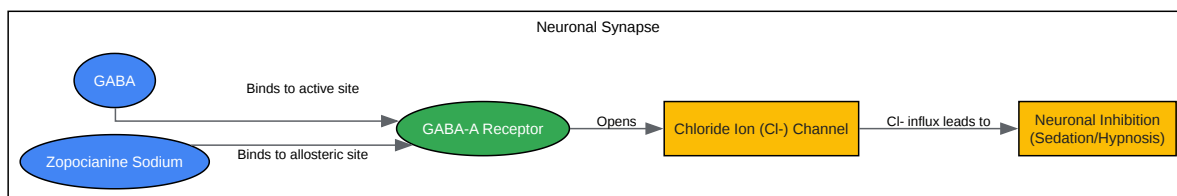
Parameter	Value	Species	Reference
Bioavailability	~80%	Human	[1]
Plasma Protein Binding	45% - 80%	Human	[1]
Elimination Half-life (t _{1/2})	3.5 - 6.5 hours	Human	[1]
Time to Peak Plasma Concentration (T _{max})	~1-2 hours	Human	[3]
Metabolism	Hepatic (Oxidation, N-demethylation, Decarboxylation)	Human	[3][4]
Primary Excretion Route	Hepatic metabolism, with metabolites excreted in urine and via lungs	Human	[1]

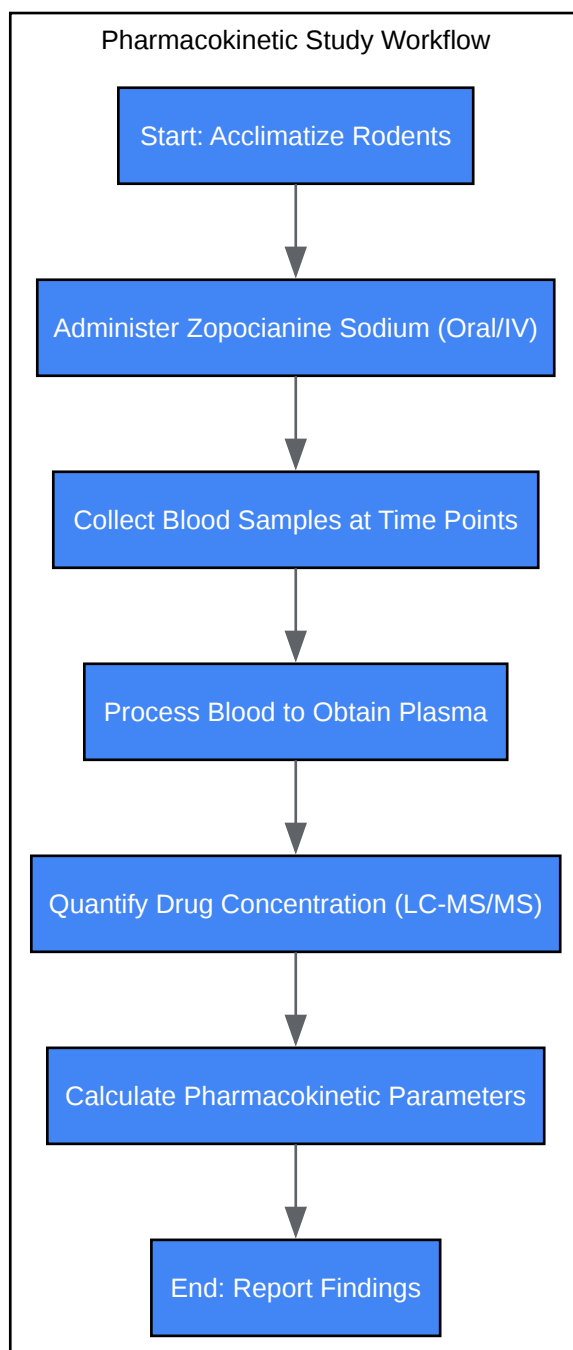
Pharmacodynamics

Zopocianine Sodium exerts its hypnotic effects by enhancing the inhibitory neurotransmission of GABA.

Mechanism of Action

The primary mechanism of action of **Zopocianine Sodium** involves its interaction with the GABA-A receptor complex. It binds to a site on the receptor that is distinct from the GABA binding site but allosterically modulates the receptor to increase the affinity of GABA for its binding site. This potentiation of GABAergic neurotransmission leads to an influx of chloride ions, hyperpolarization of the neuronal membrane, and subsequent inhibition of neuronal firing, resulting in sedative and hypnotic effects.[4][5][6]





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References

- [1. Clinical pharmacokinetics of zopiclone - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Pharmacokinetics and metabolism of zopiclone - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [3. The Clinical and Forensic Toxicology of Z-drugs - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. go.drugbank.com \[go.drugbank.com\]](#)
- [5. The mechanism of action of zopiclone - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Zopiclone - Wikipedia \[en.wikipedia.org\]](#)
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